Technical Guide: Spectroscopic Characterization of N-Decyl-2,4,6-Trinitroaniline

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Compound of Interest

Compound Name:	*N-decyl-2,4,6-trinitroaniline*
CAS No.:	*91472-53-6*
Cat. No.:	*B11947004*

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Executive Summary & Application Scope

N-Decyl-2,4,6-trinitroaniline (also known as N-decylpicramide) is a functionalized nitroaromatic scaffold widely utilized in supramolecular chemistry, explosives detection, and membrane biophysics. Its structure combines an electron-deficient picryl moiety (acceptor) with a lipophilic decyl chain, making it an ideal candidate for:

- Charge-Transfer (CT) Complexes: Formation of colored adducts with electron-rich polycyclic aromatic hydrocarbons (PAHs).
- Langmuir-Blodgett Films: Amphiphilic properties allow for ordered monolayer formation on aqueous subphases.
- Explosives Sensing: Acting as a structural analogue to TNT/Tetryl for developing fluorescence-quenching sensor arrays.

This guide provides a rigorous spectroscopic profile (NMR, IR, UV-Vis) and synthesis protocol to support researchers in characterizing this compound.

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Synthesis & Preparation Protocol

To ensure spectroscopic fidelity, the compound must be synthesized with high purity to remove unreacted amines or picryl chloride hydrolysis products (picric acid).

Methodology: Nucleophilic Aromatic Substitution ( )

The most robust route involves the displacement of chloride from picryl chloride (2,4,6-trinitrochlorobenzene) by decylamine in the presence of a non-nucleophilic base.

Reagents:

- Picryl Chloride (2,4,6-Trinitrochlorobenzene) [CAS: 88-88-0][1]
- n-Decylamine [CAS: 2016-57-1]
- Triethylamine (Et

  N) or
- Solvent: Absolute Ethanol or Dichloromethane (DCM)

Protocol Steps:

- Dissolution: Dissolve 1.0 eq of Picryl Chloride in absolute ethanol (0.5 M concentration).
- Addition: Dropwise add a solution of n-Decylamine (1.1 eq) and Et

  N (1.2 eq) in ethanol at 0°C. Note: The reaction is exothermic; temperature control prevents side reactions.
- Reflux: Stir at room temperature for 1 hour, then reflux for 2 hours to ensure completion. The solution will turn deep yellow/orange.
- Work-up: Pour the mixture into ice-cold dilute HCl (0.1 M) to quench excess amine. Filter the yellow precipitate.
- Purification: Recrystallize from ethanol/acetone (9:1) to yield bright yellow needles.

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Workflow Visualization



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Caption: Step-by-step

synthesis pathway for high-purity **N-decyl-2,4,6-trinitroaniline**.

Spectroscopic Characterization

The following data represents the standard spectral fingerprint for N-alkyl-2,4,6-trinitroanilines.

A. Nuclear Magnetic Resonance (NMR)

The high symmetry of the picryl ring and the distinct alkyl chain provide a clean interpretation.

Solvent: CDCl

or DMSO-

Reference: TMS (0.00 ppm)

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Nucleus	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
H	9.05 - 9.15	Singlet (s)	2H	Ar-H (3,5)	Highly deshielded by ortho/para - NO groups.
H	8.80 - 8.95	Broad (br)	1H	NH	Intramolecular H-bond with ortho-NO .
H	3.05 - 3.15	Quartet/Triplet	2H	N-CH -	-methylene; deshielded by aniline nitrogen.
H	1.60 - 1.70	Multiplet	2H	N-CH -CH -	-methylene.
H	1.20 - 1.40	Multiplet	14H	-(CH) -	Bulk methylene chain.
H	0.88	Triplet (t)	3H	-CH	Terminal methyl group.
C	130 - 135	-	-	Ar-C (ipso)	C-N bond carbon.
C	126 - 128	-	-	Ar-C (3,5)	Protonated aromatic

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carbons.

Expert Insight: The NH proton signal is solvent-dependent. In DMSO-

, the signal may sharpen and shift downfield due to solvent interaction, though the intramolecular H-bond (NH...O=N) often locks the conformation, making the shift relatively stable compared to non-nitrated anilines.

B. Infrared Spectroscopy (FT-IR)

The spectrum is dominated by the nitro groups and the alkyl chain.

Wavenumber (cm)	Intensity	Assignment	Functional Group
3320 - 3380	Medium	(N-H)	Secondary Amine (often weak due to H-bonding).
3080 - 3100	Weak	(C-H)	Aromatic C-H stretch.
2920, 2850	Strong	(C-H)	Asymmetric/Symmetric Alkyl C-H (decyl chain).
1610 - 1630	Medium	(C=C)	Aromatic ring breathing.
1530 - 1550	Strong	(NO)	Asymmetric Nitro stretch.
1340 - 1360	Strong	(NO)	Symmetric Nitro stretch.
1260 - 1280	Medium	(C-N)	C-N stretch (Ar-NH).

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C. UV-Vis Spectroscopy

The compound exhibits strong solvatochromism due to the "push-pull" electronic nature (Amine donor

Nitro acceptor).

- (1): 345 - 360 nm (Charge Transfer Band,

  M

  cm

)
- (2): ~240 nm (

  transition of the aromatic ring)
- Appearance: Solutions are yellow in non-polar solvents (Hexane) and shift to orange in polar aprotic solvents (DMSO/DMF) due to stabilization of the charge-separated excited state.

Structural Logic & Analysis

Understanding the molecule's behavior requires analyzing the intramolecular forces. The ortho-nitro groups force the amine nitrogen to adopt a specific geometry, locking the alkyl chain relative to the ring plane.

Intramolecular Interaction Diagram

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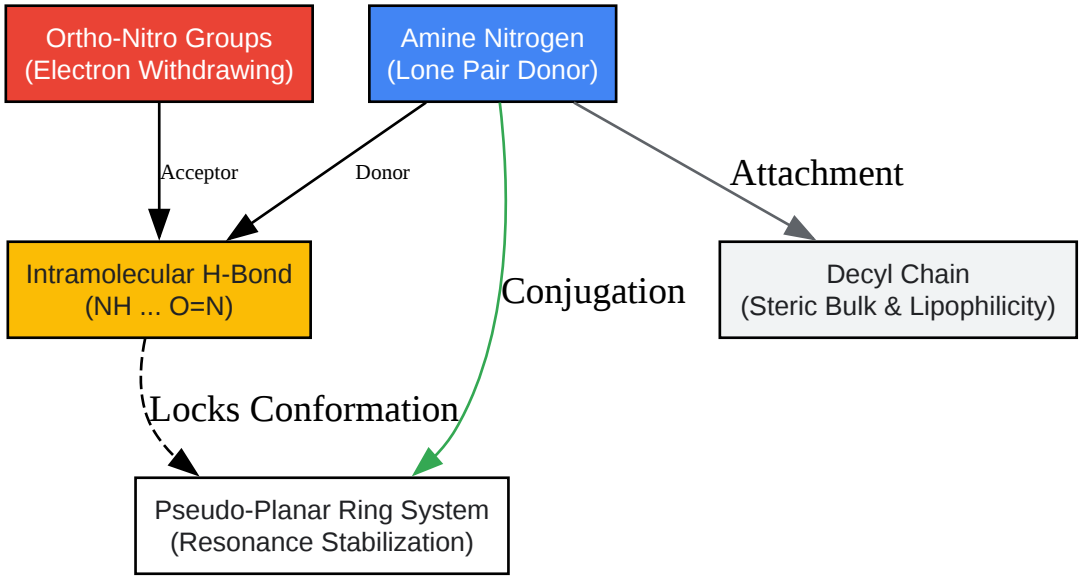

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Caption: Interaction map showing how the intramolecular Hydrogen Bond stabilizes the core structure.

Interpretation for Researchers

- H-Bonding: The NH proton is involved in a bifurcated hydrogen bond with the oxygen atoms of the ortho-nitro groups. This reduces the basicity of the amine significantly, making the compound stable against acid hydrolysis compared to non-nitrated anilines.
- Steric Inhibition: While the decyl chain is flexible, the rotation around the C(Ar)-N bond is restricted. In NMR, this can sometimes lead to broadening of the ortho-proton signals at very low temperatures, though usually they appear equivalent at room temperature.
- Fluorescence Quenching: The nitro groups are potent quenchers.[2] This molecule is generally non-fluorescent but acts as an effective quencher for electron-rich fluorophores (e.g., pyrene, anthracene) via

  -stacking interactions.

References

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